

Proper Disposal of Ciliobrevin D: A Guide for Laboratory Professionals

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Essential Safety and Disposal Information for Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety information and detailed procedures for the proper disposal of **Ciliobrevin D**, a cell-permeable and reversible inhibitor of the AAA+ ATPase motor cytoplasmic dynein. Adherence to these guidelines is essential to ensure personnel safety and environmental protection. **Ciliobrevin D** is utilized in research to inhibit Hedgehog (Hh) signaling and primary cilia formation.[1][2][3]

Key Chemical and Safety Data

Proper handling and disposal of **Ciliobrevin D** require an understanding of its chemical and physical properties, as well as its hazard classifications. The following table summarizes key quantitative data for this compound.



Property	Value	Source
Molecular Formula	C17H8Cl3N3O2	[4]
Molecular Weight	392.62 g/mol	[2]
Appearance	Orange powder	
Solubility	Soluble in DMSO (2.5 mg/mL)	
Storage Temperature	-20°C	[5]
Storage Class	11 (Combustible Solids)	[5]
Water Hazard Class (WGK)	WGK 3 (Highly hazardous to water)	[5]

Step-by-Step Disposal Protocol

The following protocol outlines the necessary steps for the safe disposal of **Ciliobrevin D**. This procedure is based on its classification as a combustible solid and a substance highly hazardous to water.

- 1. Personal Protective Equipment (PPE):
- Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- 2. Waste Identification and Segregation:
- Solid Waste: Unused or expired Ciliobrevin D powder should be collected in a clearly labeled hazardous waste container. Do not mix with other chemical waste unless compatibility is confirmed.
- Contaminated Materials: All materials that have come into contact with **Ciliobrevin D**, such as pipette tips, centrifuge tubes, and gloves, should be considered contaminated and disposed of as hazardous solid waste.
- Liquid Waste (DMSO solution): Solutions of Ciliobrevin D in DMSO should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not dispose of down the drain.

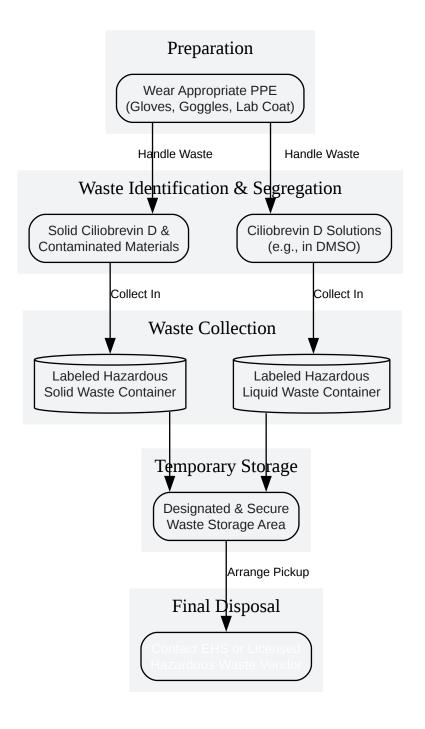


- 3. Waste Collection and Storage:
- Use only approved, leak-proof containers for hazardous waste.
- Label containers clearly with "Hazardous Waste," the name "Ciliobrevin D," and the primary hazard(s) (e.g., "Combustible Solid," "Toxic").
- Store waste containers in a designated, well-ventilated, and secure area away from heat sources and incompatible materials.
- 4. Disposal:
- All waste containing Ciliobrevin D must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of Ciliobrevin D.





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Caption: Workflow for the proper disposal of Ciliobrevin D.

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